

Luviquat FC 550: A Technical Profile of Molecular Weight and Charge Density

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Luviquat FC 550

Cat. No.: B3334584

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Luviquat FC 550, scientifically designated as Polyquaternium-16, is a cationic copolymer with significant applications in the pharmaceutical and cosmetic industries.^{[1][2][3]} Its efficacy as a conditioning agent, stabilizer, and delivery vehicle is intrinsically linked to its physicochemical properties, primarily its molecular weight and charge density. This technical guide provides an in-depth analysis of these key parameters, supported by established analytical methodologies.

Core Physicochemical Properties

Luviquat FC 550 is a copolymer synthesized from vinylpyrrolidone (VP) and quaternized vinylimidazole (QVI).^[1] This composition imparts a positive charge to the polymer, making it highly interactive with negatively charged surfaces, a property leveraged in numerous applications.

Quantitative Data Summary

The key quantitative attributes of **Luviquat FC 550** are summarized in the table below for clear reference and comparison.

Property	Value	Test Condition
Molecular Weight (Approximate)	80,000 g/mol	Determined by light scattering
Charge Density	3.3 meq/g	pH 7

Note: Data is compiled from technical information provided by the manufacturer and chemical suppliers.

Experimental Protocols

The determination of molecular weight and charge density for polymeric systems like **Luviquat FC 550** requires precise and validated analytical techniques. While specific internal protocols of the manufacturer are proprietary, the following sections detail the standard, widely accepted methodologies for these measurements.

Molecular Weight Determination: Static Light Scattering (SLS)

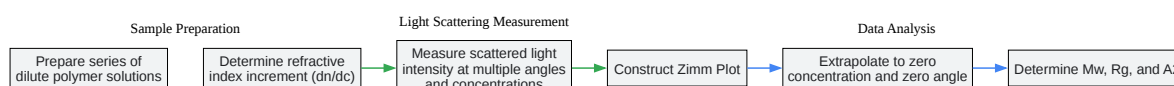
Static light scattering is a fundamental technique for determining the absolute molar mass of macromolecules in solution.[4][5] The methodology is based on the principle that the intensity of light scattered by a particle is directly proportional to the square of its molecular weight.

Methodology:

- **Sample Preparation:** A series of dilute solutions of **Luviquat FC 550** are prepared in a suitable solvent (e.g., an aqueous buffer). The concentrations must be accurately known.
- **Instrumentation:** A light scattering photometer equipped with a laser light source is used. The instrument measures the intensity of scattered light at various angles.
- **Measurement:** The intensity of the scattered light for each concentration is measured at multiple angles. The refractive index increment (dn/dc) of the polymer solution, which is the change in refractive index with concentration, must also be determined using a differential refractometer.

- **Data Analysis:** The data is typically analyzed using a Zimm plot, which is a double extrapolation of the scattered light intensity to zero concentration and zero scattering angle. This allows for the determination of the weight-average molecular weight (M_w), the radius of gyration (R_g), and the second virial coefficient (A_2), which describes polymer-solvent interactions.[6]

Workflow for Molecular Weight Determination by SLS:



[Click to download full resolution via product page](#)

Caption: Workflow for determining polymer molecular weight using static light scattering.

Charge Density Determination: Polyelectrolyte Titration

The charge density of a cationic polymer like **Luviquat FC 550** is a measure of the number of positive charges per unit mass. This is a critical parameter for understanding its interaction with anionic species and surfaces. Polyelectrolyte titration is a common method for this determination.

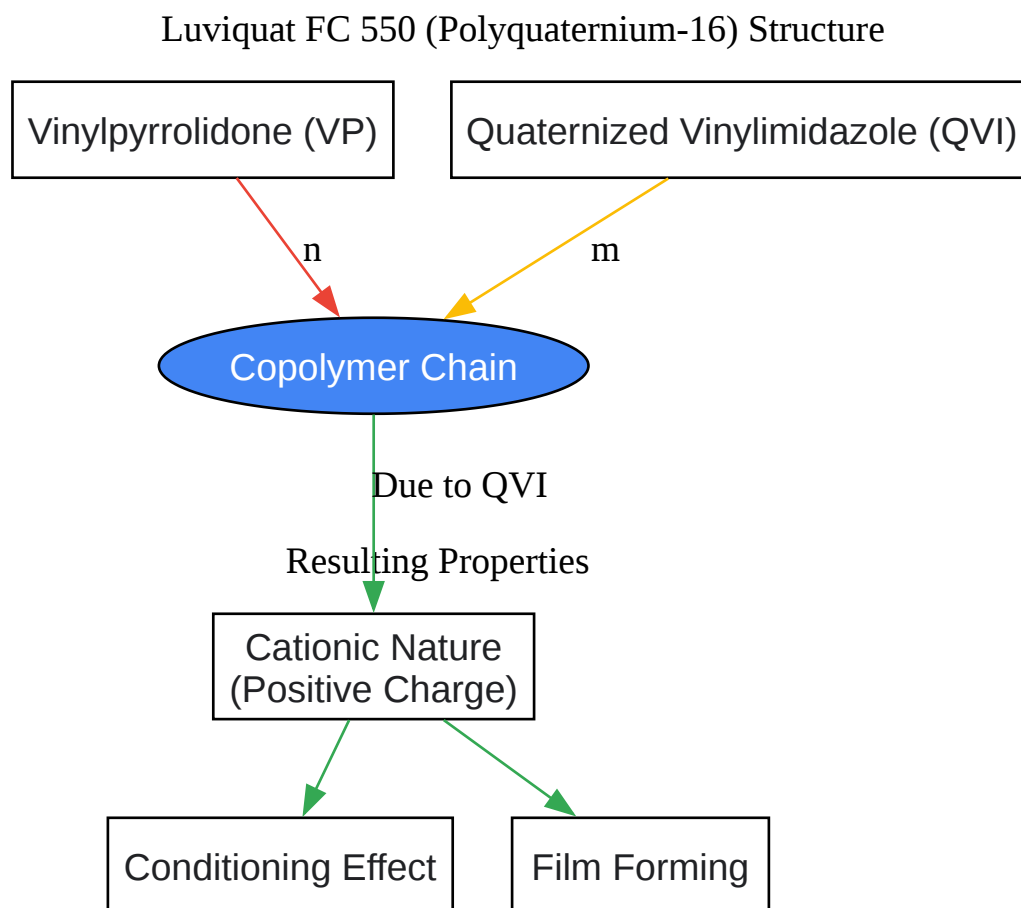
Methodology:

- **Sample Preparation:** A known concentration of **Luviquat FC 550** is dissolved in deionized water. The pH is adjusted to the desired value (e.g., pH 7).
- **Titrant:** A standard solution of an oppositely charged polyelectrolyte (anionic polymer) with a known charge density is used as the titrant. Potassium polyvinyl sulfate (PVSK) is a common choice.
- **Endpoint Detection:** The endpoint of the titration, where the net charge of the solution is zero, can be detected using several methods:

- Colorimetric Indicator: An indicator dye that changes color upon interaction with the excess titrant is used. Toluidine Blue O is a common indicator for this purpose.
- Streaming Current Detector: This instrument measures the streaming potential of the solution, which is zero at the equivalence point.
- Conductometric Titration: The conductivity of the solution is monitored as the titrant is added. A change in the slope of the conductivity curve indicates the endpoint.
- Calculation: The charge density of the **Luviquat FC 550** is calculated based on the volume of the titrant consumed, its known charge density, and the initial mass of the **Luviquat FC 550** sample.

Chemical Structure and Signaling Pathway

The functional properties of **Luviquat FC 550** stem from its molecular architecture. The diagram below illustrates the copolymeric nature of Polyquaternium-16, highlighting the vinylpyrrolidone and quaternized vinylimidazole monomer units.



[Click to download full resolution via product page](#)

Caption: Relationship between the monomeric units of **Luviquat FC 550** and its key properties.

This technical guide provides a foundational understanding of the molecular weight and charge density of **Luviquat FC 550**. These parameters are crucial for predicting its behavior in various formulations and for the rational design of new drug delivery systems and advanced cosmetic products. For specific applications, it is recommended to consult the manufacturer's detailed technical datasheets and safety information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. POLYQUATERNIUM 16 - Ataman Kimya [atamanchemicals.com]
- 2. specialchem.com [specialchem.com]
- 3. ataman-chemicals.com [ataman-chemicals.com]
- 4. m.youtube.com [m.youtube.com]
- 5. azonano.com [azonano.com]
- 6. separations.eu.tosohbioscience.com [separations.eu.tosohbioscience.com]
- To cite this document: BenchChem. [Luviquat FC 550: A Technical Profile of Molecular Weight and Charge Density]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3334584#luviquat-fc-550-molecular-weight-and-charge-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com